

Application Notes and Protocols: Zinc Tannate for Wood Preservation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zinc tannate

Cat. No.: B3285298

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Introduction

Zinc tannate emerges as a promising, environmentally conscious alternative for wood preservation, leveraging the synergistic biocidal and UV-protective properties of both zinc and tannins. Tannins, which are naturally occurring polyphenolic compounds, exhibit antifungal and termiticidal activities, while zinc compounds are well-established broad-spectrum biocides. The reaction between a zinc salt and a tannin solution forms a less soluble **zinc tannate** complex within the wood structure, enhancing its resistance to leaching and providing long-term protection against biotic and abiotic degradation factors. These application notes provide detailed protocols for the synthesis of **zinc tannate**, treatment of wood, and subsequent evaluation of its preservative efficacy.

Experimental Protocols

Synthesis of Zinc Tannate Wood Preservative Solution

This protocol outlines the laboratory-scale preparation of a **zinc tannate** solution for treating wood samples. The synthesis is based on the reaction between tannic acid and a zinc salt in an aqueous medium.

Materials:

- Tannic acid powder
- Zinc sulfate heptahydrate ($\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$) or Zinc chloride (ZnCl_2)

- Distilled water
- Magnetic stirrer and stir bar
- Beakers and graduated cylinders
- pH meter

Procedure:

- Tannin Solution Preparation:
 - Prepare a 5% (w/v) tannic acid solution by dissolving 50 grams of tannic acid powder in 1 liter of warm distilled water.
 - Stir the solution using a magnetic stirrer until the tannic acid is completely dissolved.
- Zinc Salt Solution Preparation:
 - Prepare a 5% (w/v) zinc sulfate solution by dissolving 50 grams of zinc sulfate heptahydrate in 1 liter of distilled water.
 - Stir until the zinc salt is fully dissolved.
- Formation of **Zinc Tannate**:
 - Slowly add the zinc sulfate solution to the tannic acid solution while continuously stirring. A precipitate of **zinc tannate** will form.
 - Continue stirring for 1-2 hours to ensure a complete reaction.
 - The resulting suspension is the **zinc tannate** treatment solution. The concentration can be adjusted as needed for specific applications.

Wood Sample Treatment Protocol

This protocol describes the impregnation of wood samples with the prepared **zinc tannate** solution using a full-cell (Bethell) process to achieve maximum preservative retention.

Materials and Equipment:

- Wood samples (e.g., Southern Pine, Scots Pine), cut to the desired dimensions (e.g., 19x19x19 mm for decay tests).
- **Zinc tannate** treatment solution.
- Vacuum-pressure impregnation vessel.
- Drying oven.
- Analytical balance.

Procedure:

- Pre-Treatment:
 - Number and weigh the oven-dried wood samples to determine their initial dry weight (W1).
- Impregnation:
 - Place the wood samples in the impregnation vessel.
 - Apply an initial vacuum of -0.085 MPa for 30 minutes to remove air from the wood cells.
 - Introduce the **zinc tannate** solution into the vessel while maintaining the vacuum until the samples are fully submerged.
 - Release the vacuum and apply a hydraulic pressure of 1.0 MPa for 1-2 hours to force the preservative solution into the wood structure.
 - Release the pressure and drain the excess solution from the vessel.
 - Apply a final vacuum for 15-30 minutes to remove excess surface solution.
- Post-Treatment:
 - Remove the treated samples, wipe off excess solution, and weigh them to determine their wet weight (W2).

- Calculate the preservative retention (R) in kg/m³ using the formula: $R = [(W2 - W1) * C] / V$ where C is the concentration of the treatment solution (%) and V is the volume of the wood sample (m³).
- Air-dry the treated samples for 24-48 hours, followed by oven-drying at a low temperature (e.g., 50°C) until they reach a constant weight.

Antifungal Efficacy Testing Protocol (Agar-Block Method)

This protocol is adapted from standard laboratory methods (e.g., EN 113) to evaluate the effectiveness of **zinc tannate**-treated wood against common wood-destroying fungi.

Materials and Equipment:

- **Zinc tannate**-treated and untreated control wood blocks.
- Cultures of wood-decay fungi (e.g., *Coniophora puteana* - brown rot, *Trametes versicolor* - white rot).
- Malt extract agar.
- Petri dishes.
- Incubator maintained at 22°C and 70% relative humidity.
- Sterile work environment (laminar flow hood).

Procedure:

- Culture Preparation:
 - Prepare malt extract agar and sterilize it.
 - Pour the sterile agar into petri dishes and allow it to solidify.
 - Inoculate the center of each agar plate with a mycelial plug from the stock culture of the test fungus.

- Incubate the plates until the mycelium covers the entire surface.
- Decay Test:
 - Sterilize the treated and untreated wood blocks.
 - Aseptically place the sterile wood blocks onto the surface of the actively growing fungal cultures in the petri dishes.
 - Seal the petri dishes and incubate them at 22°C and 70% relative humidity for 16 weeks.
- Evaluation:
 - After the incubation period, carefully remove the wood blocks from the petri dishes and clean off any surface mycelium.
 - Oven-dry the blocks to a constant weight (Wf).
 - Calculate the percentage of mass loss for each block using the formula: Mass Loss (%) = $[(W_i - W_f) / W_i] * 100$ where W_i is the initial oven-dry weight of the block.
 - Compare the mass loss of the treated blocks to the untreated controls to determine the preservative efficacy.

Anti-Termite Efficacy Testing Protocol

This protocol follows standard laboratory procedures (e.g., AWPA E1) to assess the resistance of **zinc tannate**-treated wood to subterranean termites.

Materials and Equipment:

- **Zinc tannate**-treated and untreated control wood blocks.
- Subterranean termites (e.g., *Reticulitermes flavipes*, *Coptotermes formosanus*).
- Test containers with a sand substrate.
- Forced-draft oven.

- Analytical balance.

Procedure:

- Test Setup:
 - Add a moistened sand substrate to the bottom of each test container.
 - Place a pre-weighed, oven-dried treated or untreated wood block in each container.
 - Introduce a specified number of termites (e.g., 200 workers and 2 soldiers) into each container.
- Incubation:
 - Maintain the test containers in an incubator at 25-28°C and >80% relative humidity for 28 days.
- Evaluation:
 - At the end of the test period, carefully remove the wood blocks and estimate the termite mortality.
 - Clean any debris from the wood blocks and oven-dry them to a constant weight.
 - Calculate the percentage of mass loss for each block due to termite consumption.
 - Visually rate the wood blocks for termite damage on a scale of 10 (sound, surface nibbles permitted) to 0 (failure, completely destroyed).

Data Presentation

The following tables summarize the expected performance of **zinc tannate**-treated wood based on published data for its constituent components.

Table 1: Antifungal Efficacy of Zinc and Tannin-Based Preservatives

Preservative	Fungus Species	Wood Species	Concentration/Retention	Mass Loss (%)	Efficacy
**Zinc Chloride (ZnCl ₂) **	Coniophora puteana (brown rot)	Scots Pine	1.5%	< 3%	Effective
Trametes versicolor (white rot)	Scots Pine	1.5%	< 3%	Effective	
Nano Zinc Oxide (ZnO)	C. puteana	Scots Pine	1.0% (unleached)	< 3%	Effective
T. versicolor	Scots Pine	Not effective after leaching	> 3%	Ineffective	
Tannin-Boron	Coriolus versicolor	Scots Pine	2.5 kg/m ³	Low	High resistance
Coniophora puteana	Scots Pine	2.5 kg/m ³	Low	High resistance	

Table 2: Anti-Termite Efficacy of Zinc and Tannin-Based Preservatives

Preservative	Termite Species	Test Type	Mortality Rate	Mass Loss (%)	Efficacy
Zinc Borate	Anobium punctatum	Laboratory	Larvicidal effect	-	Effective
Tannin-Copper Complexes	Coptotermes formosanus	Contact Toxicity	High	-	Effective
Tannin-Boron	Reticulitermes santonensis	Laboratory	High	< 3.5%	High resistance
Tannin Extracts	Cryptotermes brevis	Laboratory	Increased	Reduced	Effective at 15% concentration

Table 3: Effects of Zinc and Tannin-Based Preservatives on Wood Physical Properties

Preservative	Property	Effect	Reference
Zinc-based (e.g., CCA)	Hygroscopicity	Increased at higher retentions	
Dimensional Stability	Reduced shrinkage and swelling at higher retentions		
Nano Zinc Oxide	Water Absorption	Substantial resistance at >2.5% concentration	
Tannin-based	Dimensional Stability	Improved	
Water Absorption	Decreased significantly		

Visualizations

Workflow and Signaling Pathways

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com